

# Solubility of trimethyl borate in common organic solvents.

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## Compound of Interest

Compound Name: Trimethyl borate

Cat. No.: B150158

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An In-depth Technical Guide on the Solubility of **Trimethyl Borate** in Common Organic Solvents

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **trimethyl borate** in common organic solvents. The information is intended to support laboratory research, chemical synthesis, and drug development activities where **trimethyl borate** is utilized as a reagent or solvent.

## Core Solubility Characteristics

**Trimethyl borate**, with the chemical formula  $B(OCH_3)_3$ , is a colorless, volatile liquid.<sup>[1]</sup> Its solubility profile is characterized by high miscibility with a wide range of non-aqueous solvents. It is important to note that **trimethyl borate** is moisture-sensitive and will hydrolyze in the presence of water to form boric acid and methanol.<sup>[1][2]</sup> While it is miscible with many alcohols, it can undergo transesterification, a process where the methoxy groups are exchanged with the alkoxy groups of the solvent alcohol.<sup>[3][4]</sup>

## Quantitative and Qualitative Solubility Data

The following table summarizes the solubility of **trimethyl borate** in various common organic solvents. In many cases, **trimethyl borate** is fully miscible, meaning it can be mixed in all proportions to form a single homogeneous phase.

Solvent Classification	Solvent Name	Chemical Formula	Solubility/Miscibility	Citations
Alcohols	Methanol	CH <sub>3</sub> OH	Miscible	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Miscible	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>	
Isopropanol	C <sub>3</sub> H <sub>8</sub> O	Miscible	<a href="#">[5]</a> <a href="#">[6]</a>	
Ethers	Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Miscible	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Miscible	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
Ketones	Acetone	C <sub>3</sub> H <sub>6</sub> O	Miscible	
Hydrocarbons	Hexane	C <sub>6</sub> H <sub>14</sub>	Miscible	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Heptane	C <sub>7</sub> H <sub>16</sub>	Miscible	<a href="#">[6]</a>	
Benzene	C <sub>6</sub> H <sub>6</sub>	Soluble	<a href="#">[9]</a>	
Other	Isopropylamine	C <sub>3</sub> H <sub>9</sub> N	Miscible	<a href="#">[5]</a> <a href="#">[6]</a>
Mineral Oil	N/A	Miscible	<a href="#">[6]</a>	

## Experimental Protocol: Determination of Liquid-Liquid Miscibility

This section details a standard laboratory procedure to qualitatively determine the miscibility of **trimethyl borate** with a given organic solvent at ambient temperature.

Objective: To visually assess whether **trimethyl borate** and a selected organic solvent are miscible.

Materials:

- High-purity **trimethyl borate**
- High-purity test solvent

- Dry glass test tubes (e.g., 15x125 mm) with stoppers or caps
- Calibrated pipettes or graduated cylinders
- Vortex mixer
- Bright, neutral background for observation

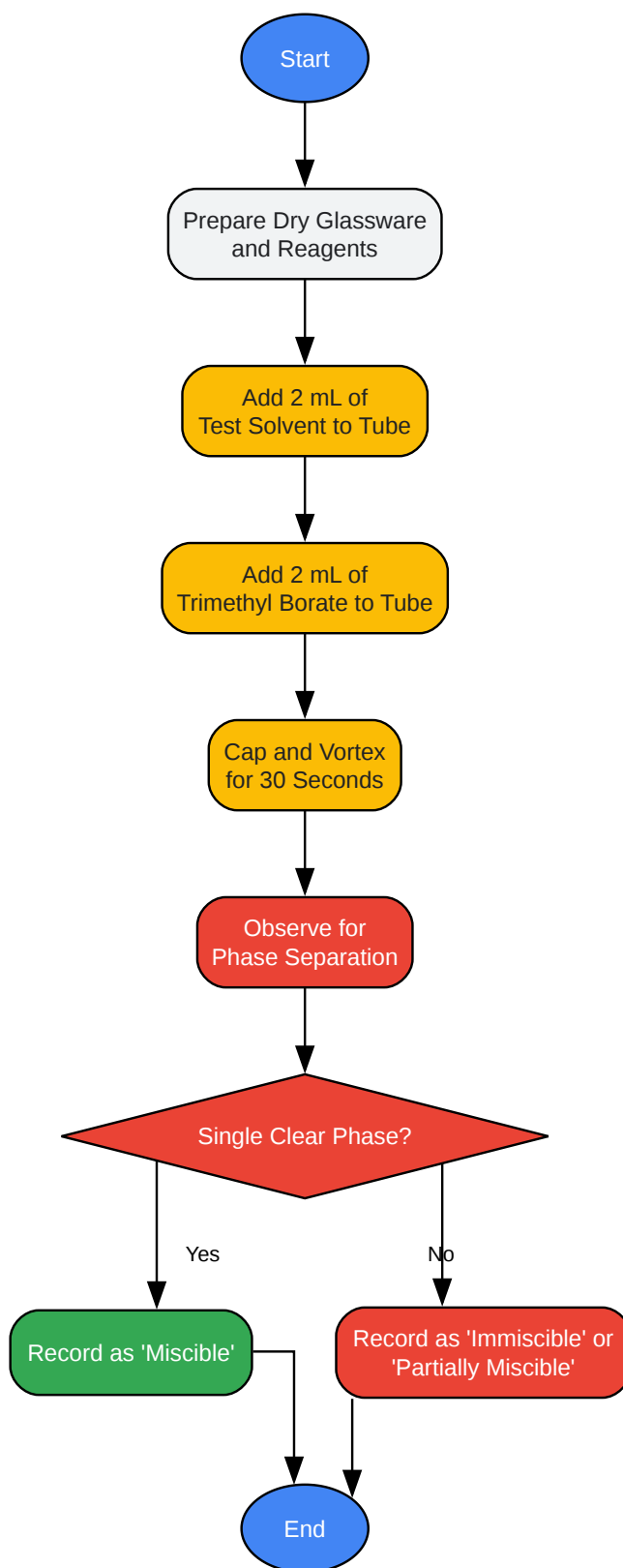
#### Procedure:

- Preparation: Ensure all glassware is scrupulously dried in an oven and cooled in a desiccator before use to prevent hydrolysis of the **trimethyl borate**. All manipulations should be conducted in a fume hood.
- Initial Screening (1:1 Volume Ratio):
  - Using a calibrated pipette, add 2 mL of the test solvent to a dry test tube.
  - Add 2 mL of **trimethyl borate** to the same test tube.
  - Securely cap the test tube and agitate the mixture using a vortex mixer for 30 seconds.
  - Allow the mixture to stand for at least 5 minutes.
- Observation:
  - Visually inspect the test tube against a bright background.
  - A single, clear, homogeneous liquid phase indicates that the two liquids are miscible at this ratio.
  - The presence of two distinct layers, cloudiness (turbidity), or the formation of an emulsion indicates immiscibility or partial miscibility.
- Testing Across Different Ratios: To confirm complete miscibility, the procedure should be repeated with varying volume ratios of **trimethyl borate** to the solvent (e.g., 1:9, 1:3, 3:1, 9:1).

- Documentation: For each solvent, record the ratios tested, the ambient temperature, and the visual observations (miscible, immiscible, partially miscible).

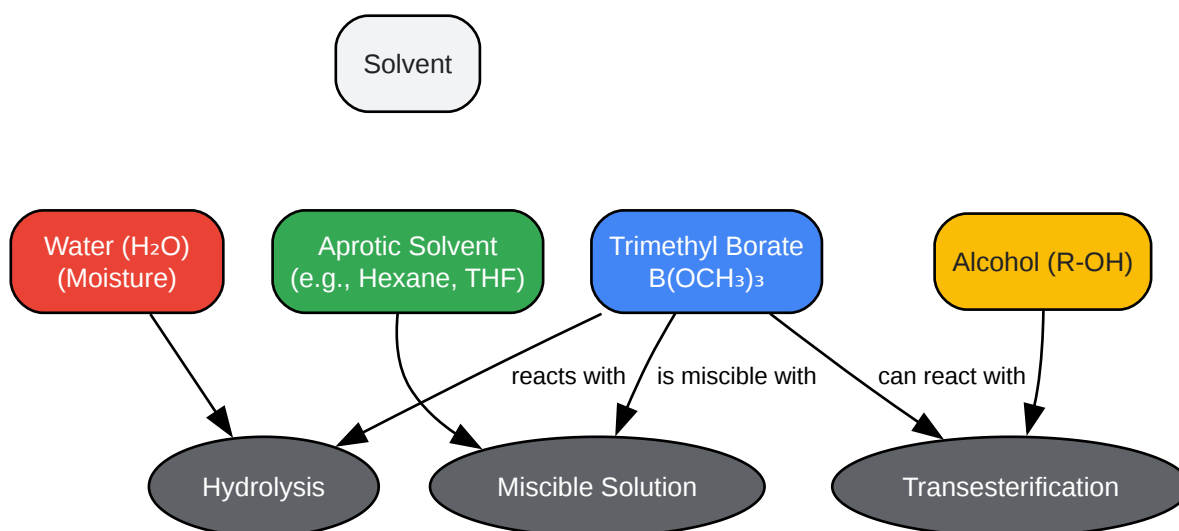
## Visualization of Experimental and Logical Workflows

The following diagrams illustrate the key experimental workflow for determining miscibility and the logical relationship concerning **trimethyl borate**'s reactivity.



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Caption: Experimental workflow for determining liquid-liquid miscibility.



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Caption: Logical relationships of **trimethyl borate** with solvent types.

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